

An In-depth Technical Guide to the Synthesis of Batefenterol Succinate

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Compound of Interest

Compound Name: Batefenterol Succinate

Cat. No.: B1667761

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Abstract

Batfenterol is a novel bifunctional molecule that exhibits both muscarinic antagonist and β 2-adrenergic agonist activities, making it a promising candidate for the treatment of chronic obstructive pulmonary disease (COPD). This technical guide provides a detailed overview of the core synthesis pathway for Batfenterol and its subsequent conversion to the succinate salt. The synthesis involves a multi-step process commencing with the construction of key intermediates, followed by a convergent fragment coupling and final deprotection. This document outlines the chemical reactions, reagents, and general conditions based on published scientific literature. Quantitative data, where available, is summarized, and detailed experimental protocols are provided for the key transformations. Furthermore, a schematic representation of the synthetic workflow and the dual signaling pathway of Batfenterol are illustrated using Graphviz diagrams.

Introduction

Batfenterol (GSK961081) is a long-acting muscarinic antagonist (LAMA) and long-acting β 2-agonist (LABA) combined in a single molecule. This dual pharmacology offers the potential for enhanced bronchodilation and a simplified treatment regimen for COPD patients. The chemical name for Batfenterol is (R)-1-((2-chloro-4-((2-hydroxy-2-(8-hydroxy-2-oxo-1,2-dihydroquinolin-5-yl)ethyl)amino)methyl)-5-methoxyphenyl)amino)-3-oxopropyl)piperidin-4-yl

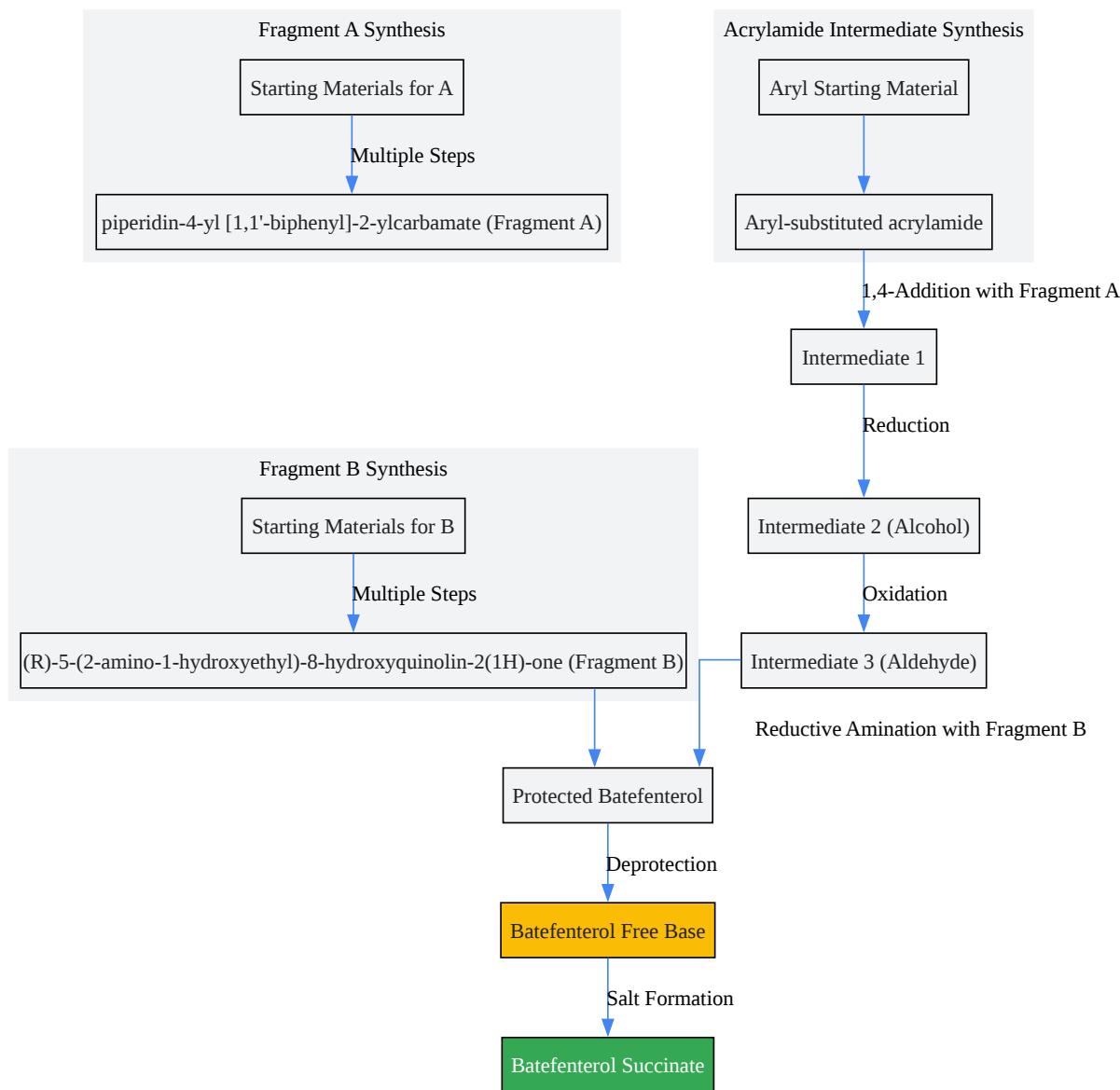
[1,1'-biphenyl]-2-ylcarbamate. This guide focuses on the chemical synthesis of the active pharmaceutical ingredient (API) and its succinate salt form.

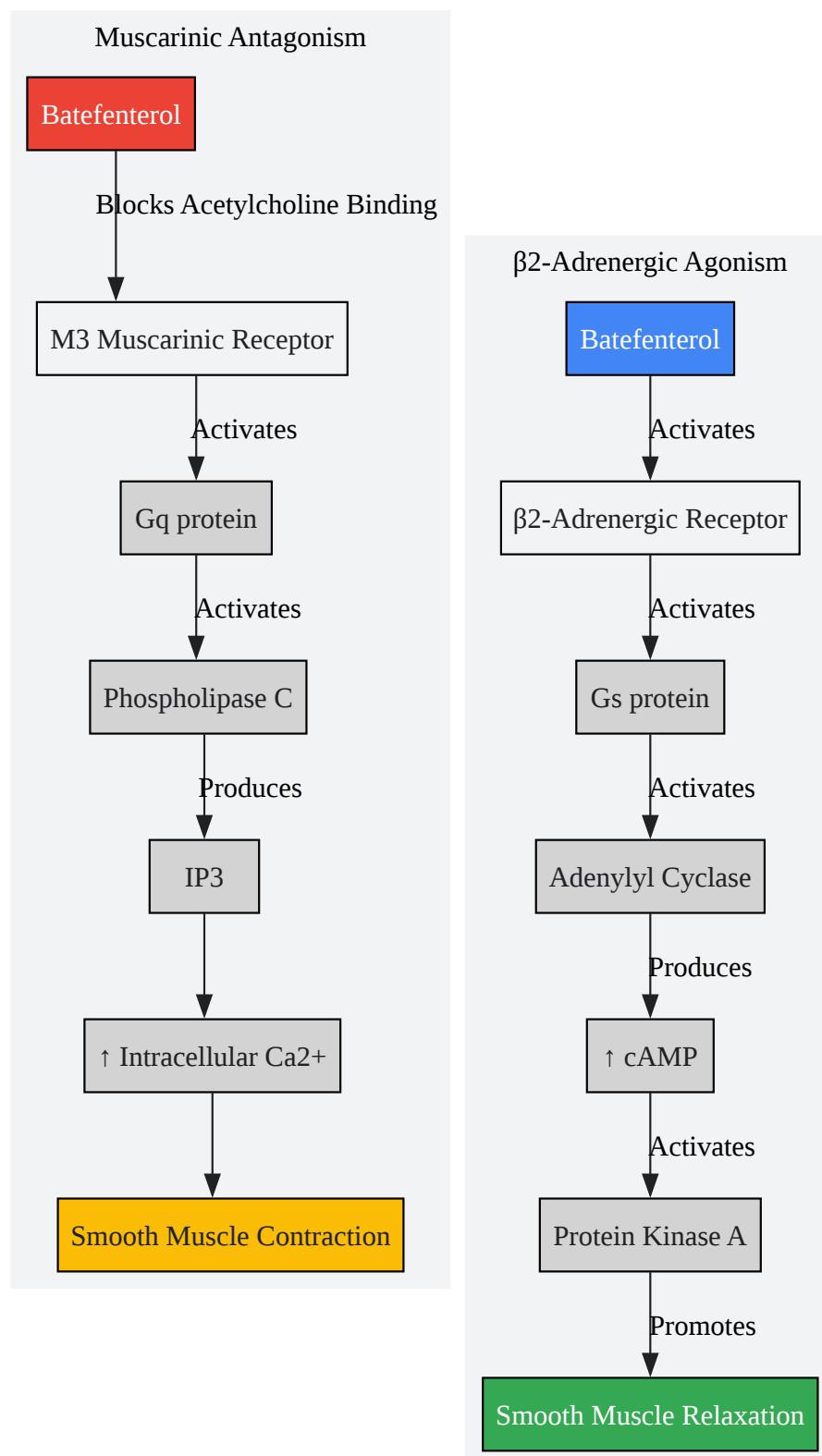
Overall Synthesis Strategy

The synthesis of Batefenterol is accomplished through a convergent approach, which involves the independent synthesis of two key fragments followed by their coupling. The main fragments are:

- Fragment A: piperidin-4-yl [1,1'-biphenyl]-2-ylcarbamate
- Fragment B: (R)-5-(2-amino-1-hydroxyethyl)-8-hydroxyquinolin-2(1H)-one

The overall synthetic workflow can be visualized as follows:



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